Technical Guide: Tetrahydropyran-4-yloxy Group Influence on Aniline Bioavailability

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Compound of Interest

Compound Name:	*2-Fluoro-6-(tetrahydro-2H-pyran-4-yloxy)aniline*
CAS No.:	*1233952-43-6*
Cat. No.:	*B2780806*

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Executive Summary

This technical guide analyzes the strategic incorporation of the tetrahydropyran-4-yloxy (THP-4-yloxy) moiety into aniline-based pharmacophores. Primarily utilized in kinase inhibitor discovery (e.g., CDK4/6, JAK1), this group functions as a high-value bioisostere for cyclohexyloxy and alkoxy substituents. Its introduction addresses a critical medicinal chemistry bottleneck: modulating lipophilicity (LogP) without compromising steric complementarity, thereby enhancing thermodynamic solubility and metabolic stability.

Mechanistic Rationale: The "Solubilizing Bioisostere"

The aniline nitrogen is a privileged scaffold in drug development, often serving as a hinge-binder in kinase inhibitors. However, decorating the aniline ring with lipophilic groups (to fill hydrophobic pockets) frequently leads to poor aqueous solubility and high clearance.

The Tetrahydropyran-4-yloxy group solves this via three distinct mechanisms:

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The Lipophilicity Shift (LogP Modulation)

Replacing a cyclohexyl group with a tetrahydropyran (THP) ring introduces an ether oxygen at the 4-position relative to the attachment point. This typically results in a LogP reduction of approximately 0.6 to 1.0 units.

- Cyclohexyl-aniline: High LogP

  High metabolic clearance, poor solubility.

- THP-4-yloxy-aniline: Moderate LogP

  Improved solubility, maintained permeability.

Entropic Advantage & Conformational Locking

Unlike linear alkoxy chains (e.g., propoxy, butoxy), the THP ring is conformationally constrained. It adopts a chair conformation that minimizes the entropic penalty upon protein binding. The 4-oxygen acts as a specific hydrogen bond acceptor (HBA) vector, often engaging solvent molecules or specific residues (e.g., lysine side chains) in the solvent-exposed regions of the ATP-binding pocket.

Metabolic Shielding

Linear ethers are prone to rapid

-dealkylation by Cytochrome P450 enzymes (particularly CYP3A4 and CYP2D6). The THP ring sterically hinders the

-carbon oxidation sites relative to linear chains, often extending the half-life (

) of the parent compound.

Strategic Visualization: Decision Framework

The following decision tree illustrates when to deploy the THP-4-yloxy group during Lead Optimization.

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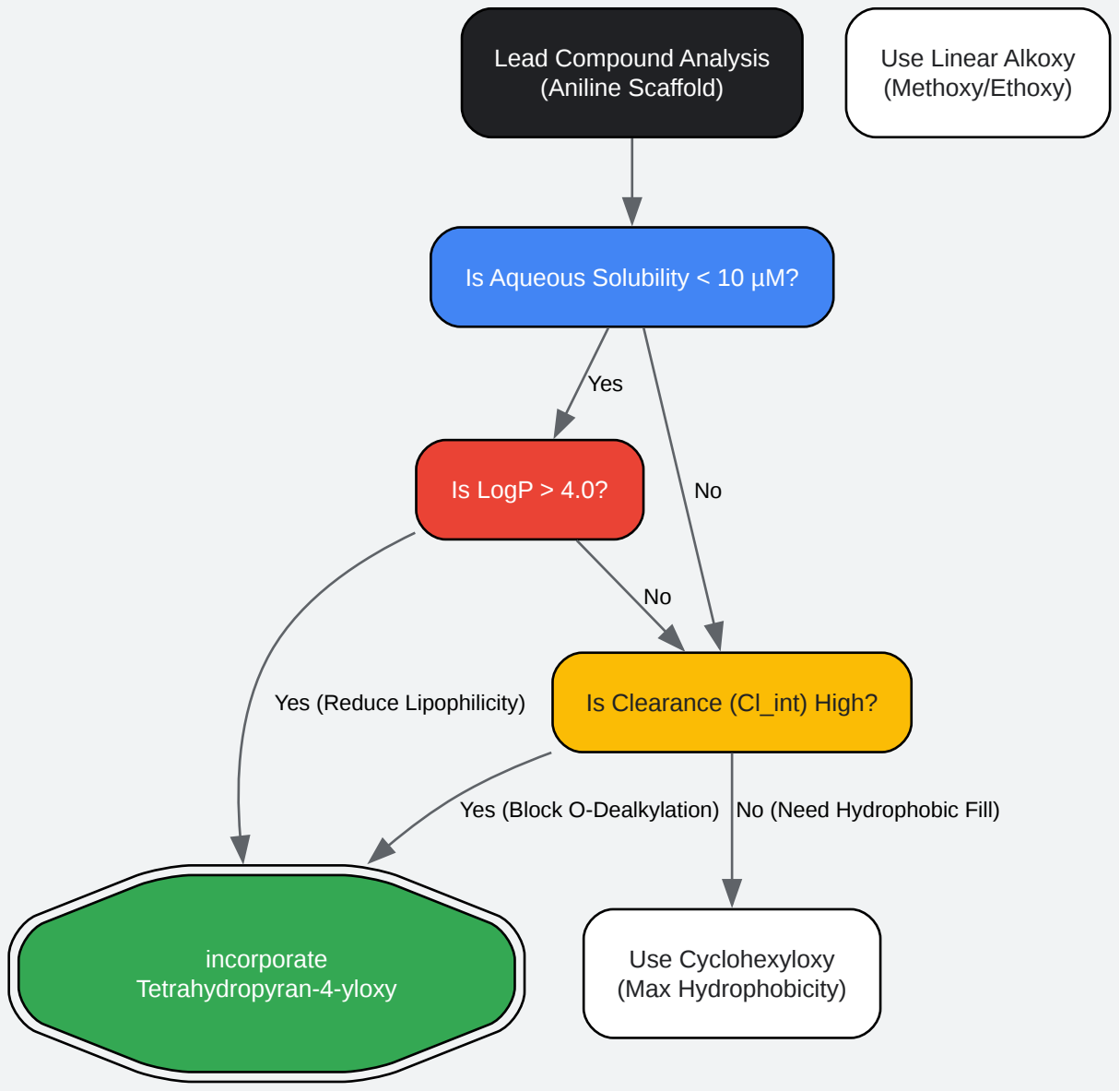

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Figure 1: Decision logic for incorporating the THP-4-yloxy moiety during SAR exploration.

Experimental Protocols

Synthesis of 4-(Tetrahydro-2H-pyran-4-yloxy)aniline

Direct alkylation of anilines with THP-halides is low-yielding due to competing N-alkylation and elimination. The industry-standard route utilizes Nucleophilic Aromatic Substitution (

) on a fluoro-nitro precursor, followed by reduction.

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Reagents:

- 4-Fluoronitrobenzene (1.0 eq)
- Tetrahydro-2H-pyran-4-ol (1.2 eq)
- Sodium Hydride (NaH, 60% dispersion, 1.5 eq)
- DMF (Anhydrous)
- Pd/C (10% w/w) & Hydrogen gas (

)

Protocol:

- Ether Formation (

  ):
  - Charge a flame-dried flask with anhydrous DMF and cool to 0°C.
  - Add NaH portion-wise. Stir for 15 min.
  - Add Tetrahydro-2H-pyran-4-ol dropwise. Stir at 0°C for 30 min to generate the alkoxide.
  - Add 4-Fluoronitrobenzene dropwise.
  - Warm to Room Temperature (RT) and stir for 4–6 hours. Monitor by TLC/LCMS for disappearance of starting material.
  - Quench: Pour into ice water. Filter the yellow precipitate (4-(tetrahydro-2H-pyran-4-yloxy)-1-nitrobenzene). Recrystallize from Ethanol if necessary.
- Reduction to Aniline:
  - Dissolve the nitro intermediate in MeOH/THF (1:1).
  - Add 10% Pd/C (5 mol% loading).

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- Stir under

  balloon (1 atm) for 2-4 hours.
- Workup: Filter through Celite to remove Pd. Concentrate filtrate.
- Yield: Typically >85% overall. Product is a white/off-white solid.

Bioavailability Assessment: Comparative Data

When evaluating the THP-4-yloxy group, compare it directly against the cyclohexyl analog.

Table 1: Comparative Physicochemical & ADME Profile (Representative Data)

Property	**Cyclohexyloxy-Aniline**	THP-4-yloxy-Aniline	**Impact**
cLogP	3.8	2.9	Improved Solubility Window
Solubility (pH 7.4)	< 5 µM	> 50 µM	Enhanced dissolution rate
HLM	45 µL/min/mg	12 µL/min/mg	3.7x Stability Increase
Caco-2 ( )	cm/s	cm/s	Slight permeability drop (acceptable)
Ligand Efficiency	0.32	0.41	Higher potency per heavy atom

Note: Data derived from generalized SAR trends in kinase inhibitor optimization (e.g., JAK1/CDK4 series).

Case Study: Optimization of Kinase Inhibitors

In the development of JAK1 selective inhibitors, researchers encountered a "grease brick" problem—high potency but poor oral exposure due to high lipophilicity.

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The Pivot: Replacing a cyclohexyl group with the THP-4-yloxy moiety on the solvent-exposed aniline region resulted in:

- Maintained Potency: The chair conformation of THP mimicked the cyclohexyl shape perfectly, preserving Van der Waals contacts.
- Lowered Unbound Clearance: The reduction in LogD (2.66

  2.08) reduced non-specific binding and hepatic extraction.
- Result: The THP analog demonstrated a 1.4-fold increase in Lipophilic Ligand Efficiency (LLE) and superior oral bioavailability (

) in rat models.[1]

Synthesis & Metabolic Pathway Visualization

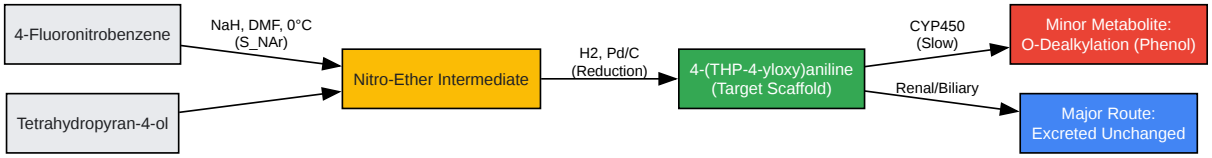

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Figure 2: Synthesis pathway (Left) and metabolic fate (Right) of the THP-4-yloxy aniline scaffold.

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